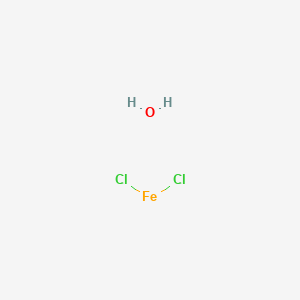

Ferrous chloride dihydrate

• IUPAC Name: dichloroiron;hydrate
• InChI: InChI=1S/2ClH.Fe.H2O/h2*1H;;1H2/q;;+2;/p-2
• InChI Key: WQKHTJFZNMYFQC-UHFFFAOYSA-L
• Canonical SMILES: O.Cl[Fe]Cl
• Molecular Formula: Cl2FeH2O
• Related CAS: 1416134-41-2
• DSSTOX Substance ID: DTXSID201337585
• Molecular Weight: 144.76 g/mol
• CAS No.: 18990-23-3, 16399-77-2, 13478-10-9, 20049-66-5, 23838-02-0

Description

Crystallographic Structure and Molecular Configuration

This compound crystallizes in a monoclinic system with space group C2/m and unit cell parameters a = 11.89 Å, b = 7.05 Å, c = 5.99 Å, and β = 100.5°. The structure comprises polymeric chains of iron(II) ions bridged by chloride ligands in a near-square planar configuration. Each Fe²⁺ center is coordinated to four μ₂-bridging chloride ions (Fe–Cl distance: 2.45 Å) and two trans-aquo ligands (Fe–OH₂ distance: 2.07 Å), completing a distorted octahedral geometry. Adjacent chains are interconnected via hydrogen bonds between water molecules and chloride ions, forming a three-dimensional network.

Table 1: Crystallographic Data for FeCl₂·2H₂O

Parameter	Value	Source
Space group	C2/m
Unit cell volume	493.2 ų
Fe–Cl distance	2.45 ± 0.02 Å
Fe–OH₂ distance	2.07 ± 0.02 Å

This structural motif is isomorphic to manganese(II) chloride dihydrate (MnCl₂·2H₂O), highlighting the role of ligand geometry in stabilizing transition metal dihydrates. The chloride bridging creates a one-dimensional polymeric chain along the crystallographic c-axis, while hydrogen bonding between water and chloride ions mediates interchain interactions.

Hydration Dynamics and Stability in Aqueous Systems

In aqueous solution, FeCl₂·2H₂O dissociates to form ionic species whose composition depends on concentration and temperature. At 25°C and 1 M concentration, the dominant species is [FeCl(H₂O)₅]⁺, characterized by one chloride ion (Fe–Cl: 2.33 Å) and five water molecules (Fe–OH₂: 2.095 Å) in the first coordination sphere. Increasing the temperature to 80°C or concentration to 4 M promotes ligand substitution, yielding the neutral [FeCl₂(H₂O)₄]⁰ complex. This transition reduces solution conductivity by 40% due to decreased ion mobility.

Table 2: Hydration Species Population in Aqueous FeCl₂

Condition	Dominant Species	Conductivity (S/m)
25°C, 1 M	[FeCl(H₂O)₅]⁺	0.12
80°C, 4 M	[FeCl₂(H₂O)₄]⁰	0.07

The substitution mechanism is entropically driven, facilitated by intramolecular hydrogen bonds between axial water molecules and chloride ligands. This dynamic equilibrium impacts solubility, with the dihydrate exhibiting a solubility of 68.3 g/100 mL in water at 20°C.

Thermodynamic Properties: Enthalpy of Dissolution and Phase Transitions

This compound has a molar mass of 162.78 g/mol, comprising 34.3% Fe, 43.6% Cl, 19.7% O, and 2.5% H by mass. Its dissolution in water is exothermic, though exact enthalpy values require further study. Phase transitions occur at two critical temperatures:

• 36.5°C : Loss of two water molecules, converting to anhydrous FeCl₂.
• 160°C : Decomposition of anhydrous FeCl₂ in vacuum to metallic iron and chlorine gas.

Table 3: Thermodynamic Properties of FeCl₂·2H₂O

Property	Value	Source
Molar mass	162.78 g/mol
Density	1.93 g/cm³
Solubility (H₂O)	68.3 g/100 mL (20°C)
Decomposition temp	160°C

The dihydrate’s stability in ethanol and methanol (solubility: 45.2 g/100 mL and 38.7 g/100 mL, respectively) enables its use as a precursor in non-aqueous syntheses.

Scientific Research Applications

Applications Overview

Application Area	Description
Water Treatment	Used as a coagulant in wastewater and drinking water treatment; effective in sludge dewatering and odor control .
Synthesis of Nanoparticles	Serves as a precursor for synthesizing iron nanoparticles and other iron-based materials.
Textile Industry	Utilized as a mordant in dyeing processes, enhancing color retention on fabrics .
Pigment Production	Acts as a precursor for producing various grades of hematite used in pigments .
Organic Synthesis	Functions as a reagent in organic synthesis processes .

Water Treatment

Ferrous chloride dihydrate is primarily used in water treatment facilities due to its effectiveness as a coagulant. It facilitates the removal of suspended solids and heavy metals from wastewater. The compound's ability to reduce phosphorus levels and control hydrogen sulfide odors makes it invaluable in both municipal and industrial wastewater treatment settings .

Case Study: Wastewater Treatment Efficiency
A study conducted on the use of this compound in treating dyeing wastewater demonstrated a removal efficiency of over 95% for heavy metal ions. The treatment process not only improved water quality but also reduced operational costs significantly due to the compound's low dosage requirements compared to other coagulants.

Synthesis of Nanoparticles

The compound serves as a starting material for synthesizing iron nanoparticles through chemical reduction methods. These nanoparticles have applications in catalysis, drug delivery, and environmental remediation due to their unique magnetic and electronic properties.

Case Study: Iron Nanoparticle Synthesis
Research published in the National Institutes of Health highlighted the successful synthesis of iron nanoparticles from this compound. The resulting nanoparticles exhibited enhanced catalytic activity for degrading organic pollutants, showcasing the compound's potential in environmental applications.

Textile Industry

In textile manufacturing, this compound is used as a mordant during dyeing processes. It improves color fastness and enhances the vibrancy of dyes on fabrics, making it an essential component in textile chemistry .

Case Study: Mordant Effectiveness
A comparative analysis of dyeing processes using this compound revealed that fabrics treated with this mordant retained color significantly better than those treated with alternative agents. This finding underscores its importance in achieving high-quality textile products.

Pigment Production

This compound is utilized to produce various iron-based pigments, particularly hematite (α-Fe₂O₃). These pigments are widely used in paints, coatings, and plastics due to their stability and non-toxic nature .

Case Study: Hematite Production
A production facility case study demonstrated that using this compound as a precursor resulted in high-purity hematite pigments that met industry standards for color strength and stability.

Organic Synthesis

In organic chemistry, this compound acts as a reducing agent and is involved in various synthetic pathways, including the preparation of complex organic molecules .

Comparison with Similar Compounds

Comparison with Other Iron Chlorides

Ferrous Chloride Tetrahydrate (FeCl₂·4H₂O)

• Structure and Stability: Contains four water molecules, offering higher stability in aqueous solutions compared to the dihydrate. This makes it preferable for synthesizing iron oxide nanoparticles .
• Applications : Used in magnetite (Fe₃O₄) synthesis, where controlled Fe²⁺ release is critical for particle size uniformity .
• Solubility : Highly soluble in water (≈680 g/L at 20°C), similar to the dihydrate but less prone to deliquescence .

Ferric Chloride Hexahydrate (FeCl₃·6H₂O)

• Oxidation State : Contains Fe³⁺, making it a stronger oxidizing agent. Used in wastewater treatment for phosphate removal and sludge conditioning .
• Hygroscopicity : More hygroscopic than FeCl₂·2H₂O, forming corrosive acidic solutions that require careful handling .
• Thermal Stability : Decomposes at 37°C, unlike FeCl₂·2H₂O, which remains stable until dehydration at ~100°C .

Table 1: Key Properties of Iron Chlorides

Property	FeCl₂·2H₂O	FeCl₂·4H₂O	FeCl₃·6H₂O
Molecular Weight (g/mol)	162.78	198.81	270.30
Solubility in Water	680 g/L	750 g/L	920 g/L
Oxidation State	+2	+2	+3
Common Applications	Catalysis, synthesis	Nanoparticle synthesis	Water treatment
References

Comparison with Other Dihydrate Metal Chlorides

Calcium Chloride Dihydrate (CaCl₂·2H₂O)

• Hygroscopicity : More hygroscopic than FeCl₂·2H₂O, widely used as a desiccant and deicing agent .
• Thermal Behavior : Loses water at 175°C, contrasting with FeCl₂·2H₂O’s dehydration at ~100°C .
• Biocompatibility: Non-toxic and FDA-approved for food preservation, unlike FeCl₂·2H₂O, which is corrosive .

Stannous Chloride Dihydrate (SnCl₂·2H₂O)

• Redox Activity : A stronger reducing agent than FeCl₂·2H₂O, used to convert Fe³⁺ to Fe²⁺ in oilfield acidizing .
• Stability : Oxidizes rapidly in air, requiring inert storage conditions, whereas FeCl₂·2H₂O is moderately stable .

Table 2: Dihydrate Chlorides Comparison

Compound	Reducing Strength	Hygroscopicity	Key Application
FeCl₂·2H₂O	Moderate	High	Catalysis
CaCl₂·2H₂O	None	Extreme	Deicing, desiccant
SnCl₂·2H₂O	High	Moderate	Oilfield reducing agent
CuCl₂·2H₂O	Low	High	Antimicrobial coatings
References

Comparison with Sulfate Analogs

Ferrous Sulfate Heptahydrate (FeSO₄·7H₂O)

• Bioavailability : Preferred in agriculture as an iron supplement due to slower oxidation than FeCl₂·2H₂O .
• Solubility : Lower solubility (≈260 g/L) compared to FeCl₂·2H₂O, limiting use in high-ionic-strength solutions .
• Cost : Cheaper but less effective in catalytic applications due to sulfate interference .

Table 3: Chloride vs. Sulfate Salts

Property	FeCl₂·2H₂O	FeSO₄·7H₂O
Solubility (g/L)	680	260
Oxidation Rate	Moderate	Slow
Primary Use	Industrial catalysis	Agriculture, supplements
References

Q & A

Q. What are the recommended methods for synthesizing ferrous chloride dihydrate (FeCl₂·2H₂O) in laboratory settings?

this compound can be synthesized via controlled hydration of anhydrous FeCl₂ under inert atmospheres to prevent oxidation. A common method involves dissolving iron filings in hydrochloric acid, followed by crystallization under controlled humidity. For purity, vacuum filtration and drying at 40–60°C are recommended to avoid decomposition .

• Key parameters : Reaction stoichiometry (Fe:HCl ratio), temperature control, and inert gas purging to minimize Fe²⁺ → Fe³⁺ oxidation.

Q. How can researchers characterize the purity and hydration state of this compound?

• Thermogravimetric Analysis (TGA) : Quantifies mass loss upon heating to confirm dihydrate composition (theoretical ~22.5% water loss).
• X-ray Diffraction (XRD) : Matches crystallographic data with reference patterns (e.g., ICDD PDF 01-074-1886 for FeCl₂·2H₂O).
• Titrimetry : Redox titration with potassium permanganate (KMnO₄) to confirm Fe²⁺ content and detect oxidation impurities .

Q. What precautions are critical for handling and storing this compound?

• Hygroscopicity : Store in airtight containers with desiccants (e.g., silica gel) to prevent deliquescence.
• Oxidation : Use argon or nitrogen atmospheres for long-term storage.
• Safety : Avoid contact with moisture-sensitive reagents (e.g., Na or K metals) to prevent exothermic reactions .

Advanced Research Questions

Q. How does the stability of this compound vary under different pH and solvent conditions?

FeCl₂·2H₂O is stable in acidic aqueous solutions (pH < 4) but hydrolyzes in neutral/basic conditions, forming Fe(OH)₂ precipitates. In organic solvents like ethanol, solubility is limited (~5 g/100 mL at 20°C), requiring sonication for dispersion. Stability

Solvent	pH	Stability (24h)
Water	2	Stable
Water	7	Partial hydrolysis
Ethanol	N/A	Colloidal suspension
.

Q. What experimental strategies resolve contradictions in oxidation state analysis during FeCl₂·2H₂O applications?

Discrepancies in Fe²⁺ quantification often arise from aerial oxidation or improper sample handling. Mitigation strategies:

• In-situ monitoring : Use UV-Vis spectroscopy (absorption peak at 510 nm for Fe²⁺) during reactions.
• Redox buffers : Add ascorbic acid to reduce Fe³⁺ impurities.
• X-ray Photoelectron Spectroscopy (XPS) : Directly confirms Fe²⁺/Fe³⁺ ratios on material surfaces .

Q. How can this compound be utilized in advanced material synthesis, such as magnetic nanoparticles?

FeCl₂·2H₂O serves as a Fe²⁺ precursor in co-precipitation methods for magnetite (Fe₃O₄) nanoparticles. Example protocol:

• Mix FeCl₂·2H₂O and FeCl₃·6H₂O in a 1:2 molar ratio.
• Add NH₄OH under nitrogen to precipitate Fe₃O₄.
• Key factors: Temperature (70–90°C), stirring rate, and surfactant choice (e.g., citrate for size control) .

Q. What role does this compound play in photocatalytic systems, and how is its reactivity optimized?

In visible-light-driven photocatalysts (e.g., FeCl₂/ZnO composites), Fe²⁺ acts as an electron donor. Optimization involves:

• Doping concentration : 1–5 wt% Fe²⁺ minimizes charge recombination.
• Post-synthesis annealing : Enhances crystallinity and interfacial charge transfer.
• Sacrificial agents : Methanol or EDTA improves hole scavenging efficiency .

Methodological Best Practices

• Reproducibility : Document inert atmosphere conditions (e.g., glovebox O₂ levels < 1 ppm) and humidity control (~40% RH) during synthesis .
• Data validation : Cross-reference TGA, XRD, and titration results to confirm hydration state and purity .
